

physical and chemical properties of magnesium nitrate hexahydrate ACS grade

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Magnesium nitrate hexahydrate

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An In-depth Technical Guide to Magnesium Nitrate Hexahydrate ACS Grade

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Magnesium Nitrate Hexahydrate**, ACS Grade. It is intended to be a valuable resource for researchers, scientists, and professionals in drug development, offering detailed information on its characteristics, analytical procedures, and applications.

Core Physical and Chemical Properties

Magnesium nitrate hexahydrate is a hygroscopic salt, meaning it readily absorbs moisture from the air. It exists as a white, odorless crystalline solid.^[1] It is highly soluble in water and also soluble in ethanol.^{[1][2]}

Table 1: Quantitative Physical and Chemical Data of **Magnesium Nitrate Hexahydrate** ACS Grade

Property	Value	References
Chemical Formula	$\text{Mg}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$	[1]
Molecular Weight	256.41 g/mol	[1]
Appearance	White crystalline solid	[2]
Melting Point	89 °C (decomposes)	[3]
Boiling Point	330 °C (decomposes)	[4]
Density	1.464 g/cm ³	[2]
Solubility in Water	420 g/L at 20 °C	[5]
pH (5% solution at 25 °C)	5.0 - 8.2	[6]

ACS Grade Specifications and Impurity Profile

The American Chemical Society (ACS) sets standards for reagents to ensure the quality and purity required for high-level analytical work. The ACS grade of **magnesium nitrate hexahydrate** adheres to strict limits for various impurities.

Table 2: ACS Grade Specifications for **Magnesium Nitrate Hexahydrate**

Parameter	Specification	References
Assay	98.0 - 102.0%	[6]
Insoluble Matter	$\leq 0.005\%$	[6]
Chloride (Cl)	$\leq 0.001\%$	[6]
Phosphate (PO ₄)	≤ 5 ppm	[6]
Sulfate (SO ₄)	$\leq 0.005\%$	[6]
Ammonium (NH ₄)	$\leq 0.003\%$	[6]
Barium (Ba)	$\leq 0.005\%$	[6]
Calcium (Ca)	$\leq 0.01\%$	[6]
Heavy Metals (as Pb)	≤ 5 ppm	[6]
Iron (Fe)	≤ 5 ppm	[6]
Manganese (Mn)	≤ 5 ppm	[6]
Potassium (K)	$\leq 0.005\%$	[6]
Sodium (Na)	$\leq 0.005\%$	[6]
Strontium (Sr)	$\leq 0.005\%$	[6]

Experimental Protocols

Assay by Complexometric Titration

This method determines the purity of **magnesium nitrate hexahydrate** by titrating the magnesium ions with a standardized solution of ethylenediaminetetraacetic acid (EDTA).

Methodology:

- Sample Preparation: Accurately weigh approximately 1 g of **magnesium nitrate hexahydrate** and dissolve it in 50 mL of deionized water in a 250 mL beaker.[7]
- Buffering: Add 5 mL of a pH 10 ammoniacal buffer solution. This ensures that the reaction between magnesium and EDTA goes to completion.[7]

- Indicator Addition: Add approximately 50 mg of Eriochrome Black T indicator mixture. The solution will turn a wine-red color.[7][8]
- Titration: Titrate the solution with a standardized 0.1 M EDTA solution. The endpoint is reached when the color changes from wine-red to a clear blue.[7][8]
- Calculation: One milliliter of 0.1 M EDTA is equivalent to 0.02564 g of $\text{Mg}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$. [7]

Preparation of a Standard Magnesium Solution (1000 mg/L)

Magnesium nitrate hexahydrate is an excellent primary standard for preparing solutions with a known concentration of magnesium ions for analytical quality assurance.

Methodology:

- Weighing: Accurately weigh 1.055 g of **magnesium nitrate hexahydrate** for analysis.
- Dissolving: Transfer the weighed solid into a 100-mL calibrated volumetric flask.
- Dilution: Add a portion of deionized water to dissolve the solid completely.
- Final Volume: Make up the solution to the 100-mL mark with deionized water.
- Stability: The resulting 1000 mg/L magnesium stock solution is stable for one week. Diluted solutions should be prepared fresh daily.

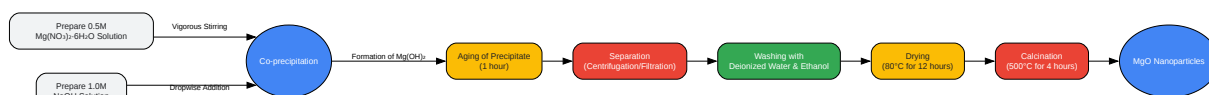
Applications in Research and Development

Magnesium nitrate hexahydrate serves as a crucial reagent in various scientific applications, ranging from the synthesis of advanced materials to its use in biological systems.

Synthesis of Magnesium Oxide Nanoparticles

Magnesium nitrate hexahydrate is a common precursor for the synthesis of magnesium oxide (MgO) nanoparticles, which have applications in catalysis, as additives in bactericides, and in the production of refractory materials.[8] A widely used method is co-precipitation.

Experimental Workflow for MgO Nanoparticle Synthesis



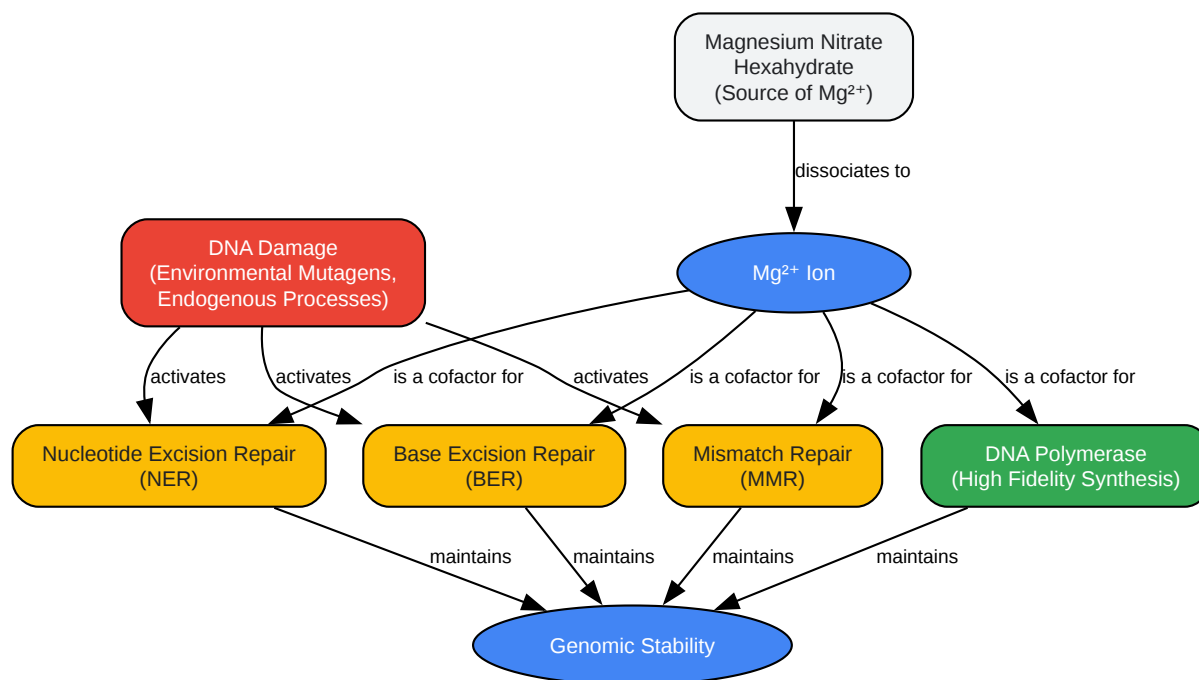
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Caption: Workflow for the synthesis of MgO nanoparticles via co-precipitation.

Role in Biological Systems and Drug Development

Magnesium is a vital element in numerous biological processes. It acts as a cofactor for over 300 enzymes and is essential for the stability of DNA and RNA.[9] In the context of drug development, magnesium nitrate has been explored for its potential in antiviral drug compounding and in the stabilization of viral vectors used in gene therapy.[10][11] The magnesium ion (Mg²⁺) plays a critical role in maintaining the genomic stability by being an essential cofactor in DNA repair mechanisms.

Logical Relationship of Magnesium in DNA Repair



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Caption: The role of magnesium ions in key DNA repair pathways.

Safety and Handling

Magnesium nitrate hexahydrate is an oxidizing agent and can intensify fire; therefore, it should be kept away from combustible materials.[5] It is also a mild skin and eye irritant.[6] Standard laboratory safety precautions, including the use of personal protective equipment such as gloves and safety glasses, should be followed when handling this chemical. Store in a cool, dry, and well-ventilated place.

This guide provides a foundational understanding of the key properties and applications of ACS grade **magnesium nitrate hexahydrate**. For more specific applications and detailed safety information, users should always refer to the relevant Safety Data Sheet (SDS) and peer-reviewed literature.

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- To cite this document: BenchChem. [physical and chemical properties of magnesium nitrate hexahydrate ACS grade]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080624#physical-and-chemical-properties-of-magnesium-nitrate-hexahydrate-acs-grade]

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